

Application Notes and Protocols for Preparing (+/-)-Niguldipine Stock Solutions in DMSO

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Compound of Interest

Compound Name: (+/-)-Niguldipine

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These application notes provide a detailed protocol for the preparation, storage, and handling of **(+/-)-Niguldipine** stock solutions using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these guidelines is crucial for ensuring experimental accuracy and reproducibility.

Physicochemical Properties of (+/-)-Niguldipine

(+/-)-Niguldipine is a synthetic dihydropyridine derivative that functions as a potent L-type calcium channel blocker and a selective $\alpha 1A$ -adrenoceptor antagonist.^{[1][2]} It is supplied as a yellow solid.^[1]

Property	Value	Reference
Molecular Formula	C ₃₆ H ₃₉ N ₃ O ₆	^{[1][2]}
Molecular Weight	609.71 g/mol	^[1]
Appearance	Yellow Solid	^[1]
Purity	≥95%	^[1]
Solubility in DMSO	Soluble	^{[1][3]}
Solubility of Hydrochloride Salt in DMSO	30 mg/mL	^[4]

Storage and Stability

Proper storage of both the powdered form and stock solutions of **(+/-)-Niguldipine** is critical to maintain its integrity and activity.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	≥ 4 years	Store in a dark and dry place.[3][4]
Stock Solution in DMSO	-20°C	Long-term (months to years)	Aliquot into single-use volumes to minimize freeze-thaw cycles.[3][5]
Stock Solution in DMSO	0 - 4°C	Short-term (days to weeks)	For immediate or frequent use.[3]

Studies on the stability of various compounds in DMSO suggest that most are stable for extended periods when stored properly.[6][7] However, it is best practice to prepare fresh solutions and avoid prolonged storage of diluted aqueous solutions. For similar compounds, it is recommended not to store aqueous dilutions for more than one day.[8]

Experimental Protocols: Stock Solution Preparation

Safety Precautions: Handle **(+/-)-Niguldipine** powder in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Refer to the Safety Data Sheet (SDS) for complete safety information.

Protocol 3.1: Preparation of a 10 mM **(+/-)-Niguldipine** Stock Solution in DMSO

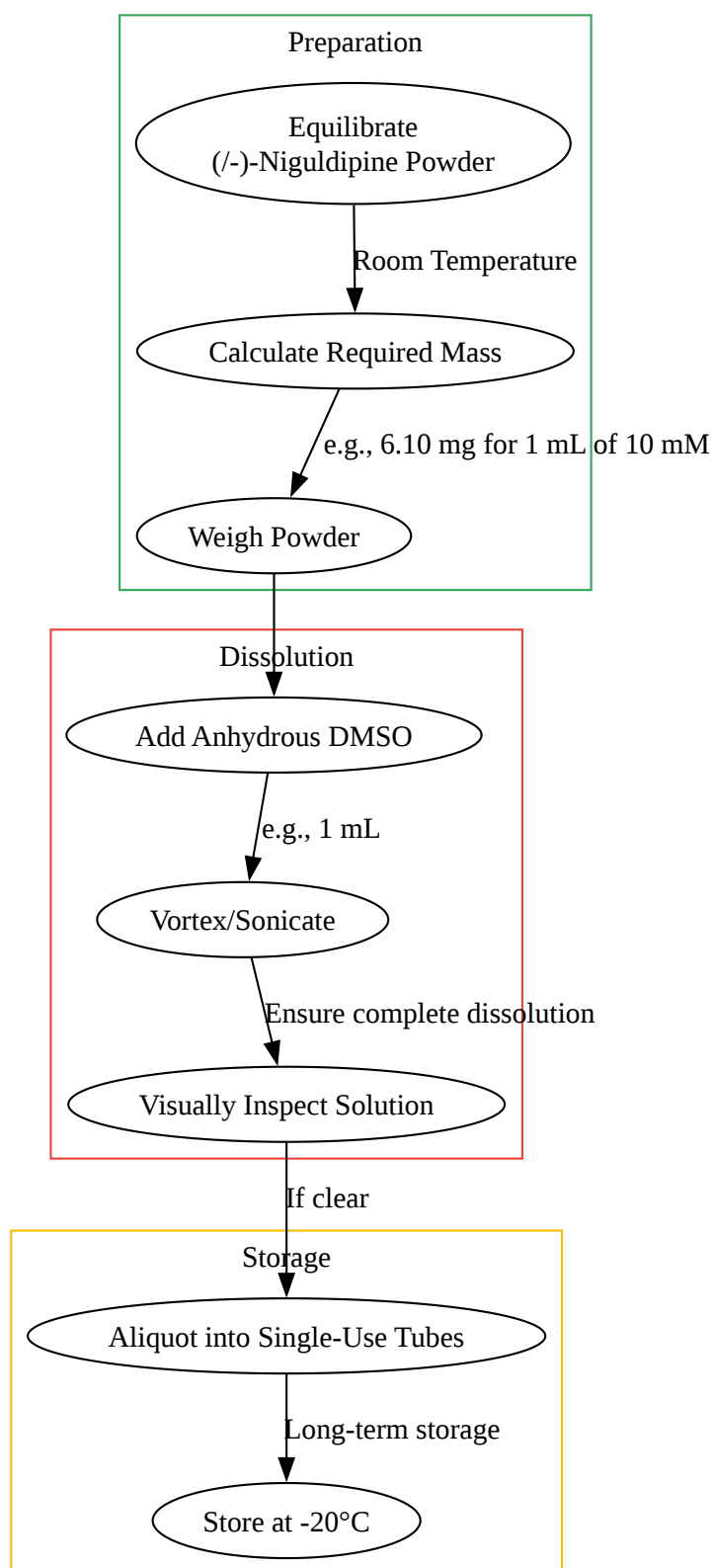
Materials:

- **(+/-)-Niguldipine** powder (MW: 609.71 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, amber microcentrifuge tubes or glass vials with PTFE-lined caps
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional)

Methodology:

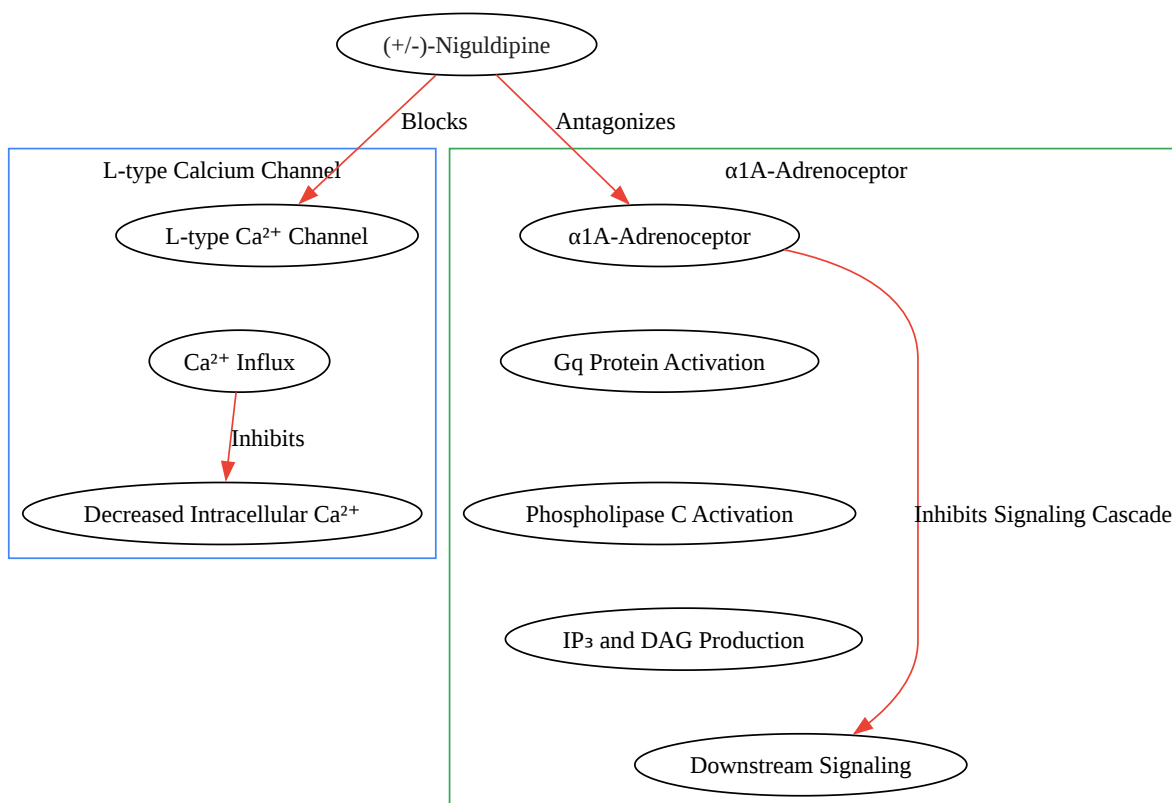
- Equilibration: Before opening, allow the vial of **(+/-)-Niguldipine** powder to equilibrate to room temperature to prevent condensation of atmospheric moisture.
- Calculation: To prepare a 10 mM stock solution, calculate the required mass of **(+/-)-Niguldipine**.
 - For 1 mL of 10 mM solution:
 - $0.010 \text{ mol/L} * 0.001 \text{ L} * 609.71 \text{ g/mol} = 0.0060971 \text{ g} = 6.10 \text{ mg}$
- Weighing: Accurately weigh 6.10 mg of **(+/-)-Niguldipine** powder and place it into a sterile amber microcentrifuge tube or glass vial.
- Dissolution: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube.
- Mixing: Cap the tube securely and vortex for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can aid dissolution if necessary.
- Visual Inspection: Ensure the solution is clear and free of any particulate matter.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile, amber microcentrifuge tubes. Store at -20°C for long-term storage.



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Signaling Pathways

(+/-)-Niguldipine is known to act on L-type calcium channels and $\alpha 1A$ -adrenoceptors. The diagram below illustrates the general mechanism of action.



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